

A Comparative Study of Diheptyl Succinate and Other Natural Emollients

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diheptyl succinate*

Cat. No.: *B101398*

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This guide provides an objective comparison of the performance of **diheptyl succinate** against other commonly used natural emollients: coco-caprylate/caprate, caprylic/capric triglyceride, and squalane. The information presented is based on publicly available data and is intended to assist in the selection of appropriate emollients for cosmetic and pharmaceutical formulations.

Executive Summary

Diheptyl succinate is a natural, biodegradable emollient derived from castor oil that is often marketed as a silicone alternative.^{[1][2][3]} It is known for its lightweight, non-greasy feel and its ability to reduce the tackiness of heavier oils in formulations.^{[1][2][3][4]} This comparative study examines its performance in key areas such as sensory profile, spreadability, and occlusivity against other widely used natural emollients. While direct quantitative comparisons under identical testing conditions are limited in publicly available literature, this guide synthesizes available data to provide a comprehensive overview.

Data Presentation

Table 1: Comparative Sensory Profile of Natural Emollients

Attribute	Diheptyl Succinate	Coco-Caprylate/Caprate	Caprylic/Capric Triglyceride	Squalane
Initial Feel	Lightweight, Silky[5][6]	Light, Dry[1][7]	Light, Non-greasy[8][9]	Light, Silky[10]
Greasiness	Low, reduces greasiness of other oils[1][2][3][4]	Low[11]	Low to Medium[9][12]	Low, non-greasy residue[10]
Absorption	Fast[11]	Fast[7]	Fast to Medium[8]	Fast[10]
After-feel	Smooth, Powdery, Non-tacky[5]	Dry, Velvety[7]	Soft, Smooth[8][9]	Soft, Supple, Non-greasy[10]
Shine	Enhances shine[1][6]	Moderate	Low	Natural sheen[10]

Note: Sensory data is often qualitative and based on supplier descriptions and user reviews. Quantitative sensory panel data from direct comparative studies is not readily available.

Table 2: Comparative Physicochemical and Performance Properties

Property	Diheptyl Succinate	Coco-Caprylate/Capr ate	Caprylic/Capri c Triglyceride	Squalane
INCI Name	Diheptyl Succinate	Coco-Caprylate/Caprat e	Caprylic/Capric Triglyceride	Squalane
Source	Castor Oil[1]	Coconut Oil[1][7]	Coconut/Palm Oil[8]	Olives, Sugarcane[10]
Spreadability	Good, mimics silicones[5]	Excellent, Fast-spreading[1][11]	Good[9]	Excellent[10]
Occlusivity	Low	Low	Moderate, forms a light film[8][13]	Moderate, reduces TEWL[10]
Viscosity	Low	Low	Low[9]	Low
Comedogenicity	Non-comedogenic	Non-comedogenic	Non-comedogenic[8]	Non-comedogenic[10]
Biodegradability	Readily biodegradable[2][3]	Readily biodegradable	Readily biodegradable	Readily biodegradable

Note: Specific quantitative values for spreadability and occlusivity are highly dependent on the test methodology and are not consistently reported across different sources for these emollients. The information presented is a qualitative summary of performance claims.

Experimental Protocols

Sensory Panel Analysis

Objective: To quantitatively assess and compare the sensory attributes of different emollients.

Methodology:

- **Panelist Selection and Training:** A panel of 10-15 trained assessors is selected. Panelists are trained on a standardized lexicon of sensory terms for skin feel (e.g., greasiness, silkiness, absorption, tackiness, residue) and their corresponding rating scales.
- **Sample Preparation:** Pure emollient samples (0.1 mL) are presented in blinded, randomized order.
- **Application:** Panelists apply a standardized amount of each emollient to a designated area on their volar forearm.
- **Evaluation:** Panelists rate the intensity of each sensory attribute at specified time points (e.g., during application, 1 minute after, 5 minutes after) on a labeled magnitude scale (e.g., 0-100).
- **Data Analysis:** The mean scores for each attribute are calculated and statistically analyzed to determine significant differences between the emollients.

Spreadability Testing (Parallel-Plate Method)

Objective: To measure the spreading area of an emollient over time.

Methodology:

- **Apparatus:** A parallel-plate extensometer or a flat, level glass surface with a millimeter grid is used.
- **Sample Application:** A precise volume (e.g., 1 mL) of the emollient is placed at the center of the bottom plate.
- **Spreading:** A top plate of a standardized weight is carefully placed onto the emollient.
- **Measurement:** The diameter of the emollient circle is measured at regular intervals (e.g., every 10 seconds for 1 minute).
- **Calculation:** The spreading area is calculated from the diameter at each time point. The data can be plotted as area versus time to compare the spreading rates of different emollients.

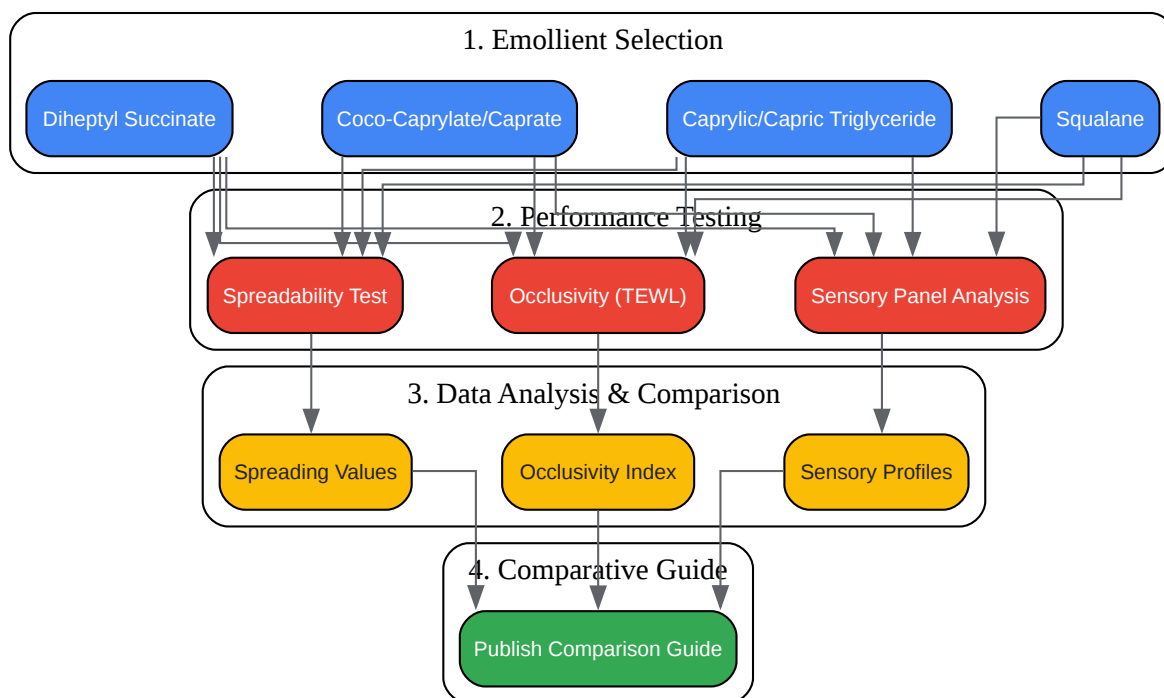
Occlusivity Testing (Transepidermal Water Loss - TEWL)

Objective: To determine the occlusive properties of an emollient by measuring its effect on transepidermal water loss.

Methodology:

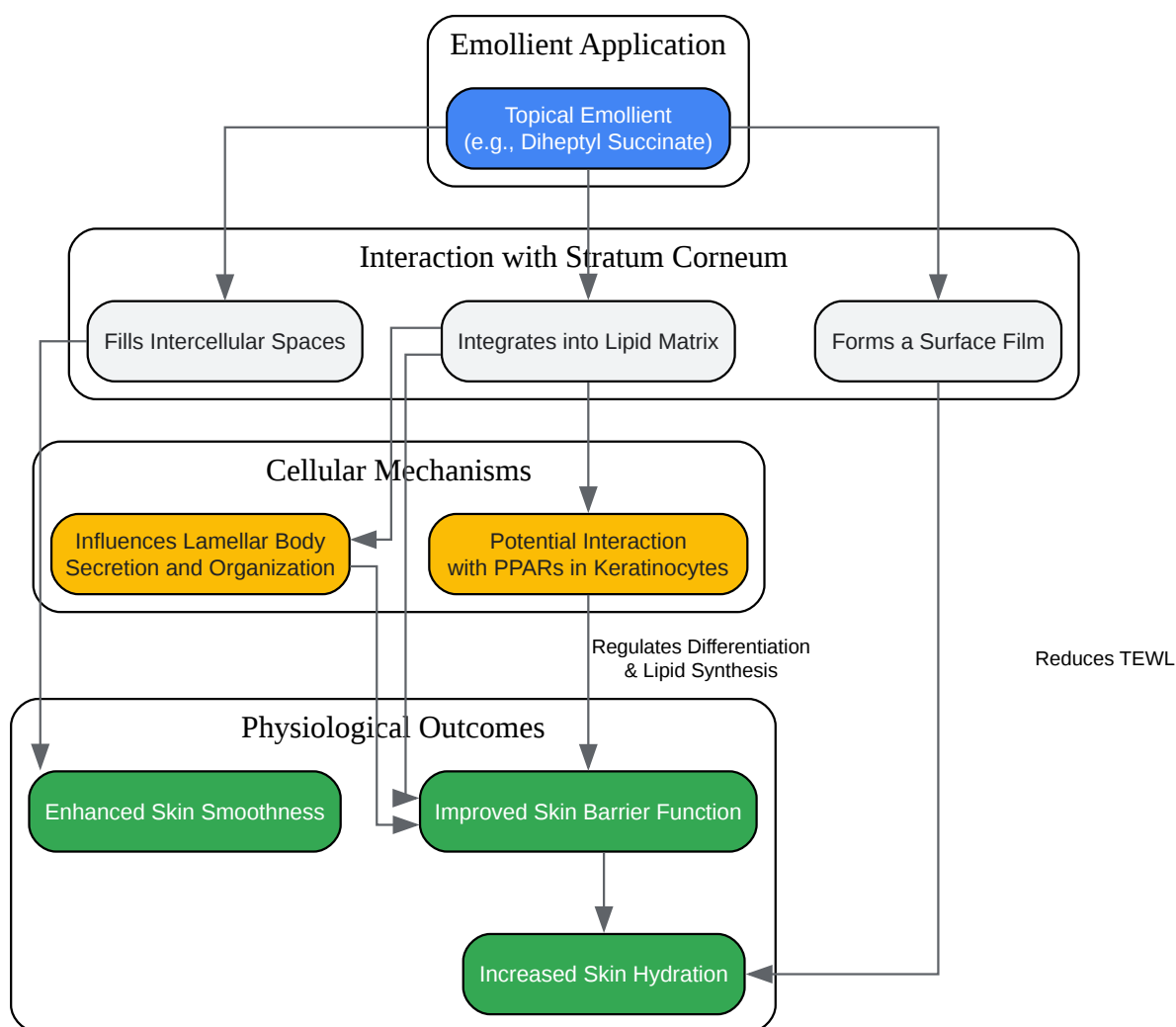
- Instrumentation: A Tewameter® or similar evaporimeter is used to measure TEWL.
- Test Area: A defined area on the volar forearm of human volunteers is marked.
- Baseline Measurement: Baseline TEWL is measured before the application of any product.
- Product Application: A standardized amount (e.g., 2 mg/cm²) of the emollient is applied to the test area.
- TEWL Measurement: TEWL is measured at set time intervals (e.g., 30, 60, and 120 minutes) after application. An untreated adjacent area serves as a control.
- Calculation: The Occlusivity Index (OI) can be calculated using the formula: $OI = [(TEWL_{control} - TEWL_{treated}) / TEWL_{control}] \times 100$.

Mandatory Visualization



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Caption: Workflow for the comparative study of natural emollients.



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Caption: Mechanism of action of emollients on the skin barrier.

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- To cite this document: BenchChem. [A Comparative Study of Diheptyl Succinate and Other Natural Emollients]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101398#diheptyl-succinate-vs-other-natural-emollients-a-comparative-study]

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